

Essential Safety and Handling Protocols for Diquafosol Sodium

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Compound of Interest

Compound Name: *Diquas*

Cat. No.: *B10828734*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling Diquafosol sodium, a P2Y2 receptor agonist used in the treatment of dry eye disease. Adherence to these procedures is critical for minimizing exposure risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

Diquafosol sodium is classified under the Globally Harmonized System (GHS) with the following hazard statements.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive selection of personal protective equipment is mandatory to prevent skin, eye, and respiratory exposure. The following PPE should be worn at all times when handling Diquafosol sodium.[1][2][3][4]

- Eye and Face Protection: Chemical safety goggles and a face shield should be used where there is a risk of splashing.[3]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile rubber, neoprene) are required.[3] Gloves should be inspected before use and disposed of immediately if contaminated.
 - Protective Clothing: A lab coat or chemical-resistant suit should be worn.[2][5] For tasks with a high risk of splashing, a chemical-resistant apron is also recommended.[5]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in an area with poor ventilation or where dust or aerosols may be generated.[1]

Operational Plan for Handling Diquafosol Sodium

A systematic approach to handling Diquafosol sodium will minimize the risk of exposure and contamination.

1. Preparation:

- Ensure the work area is well-ventilated.
- Assemble all necessary PPE and have it readily available.
- Locate the nearest eyewash station and safety shower before beginning work.
- Have spill cleanup materials accessible.

2. Handling:

- Wash hands thoroughly before and after handling the compound.[1]
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.[1]
- Weigh and transfer the compound in a chemical fume hood to avoid inhalation of dust.

3. In Case of Exposure:

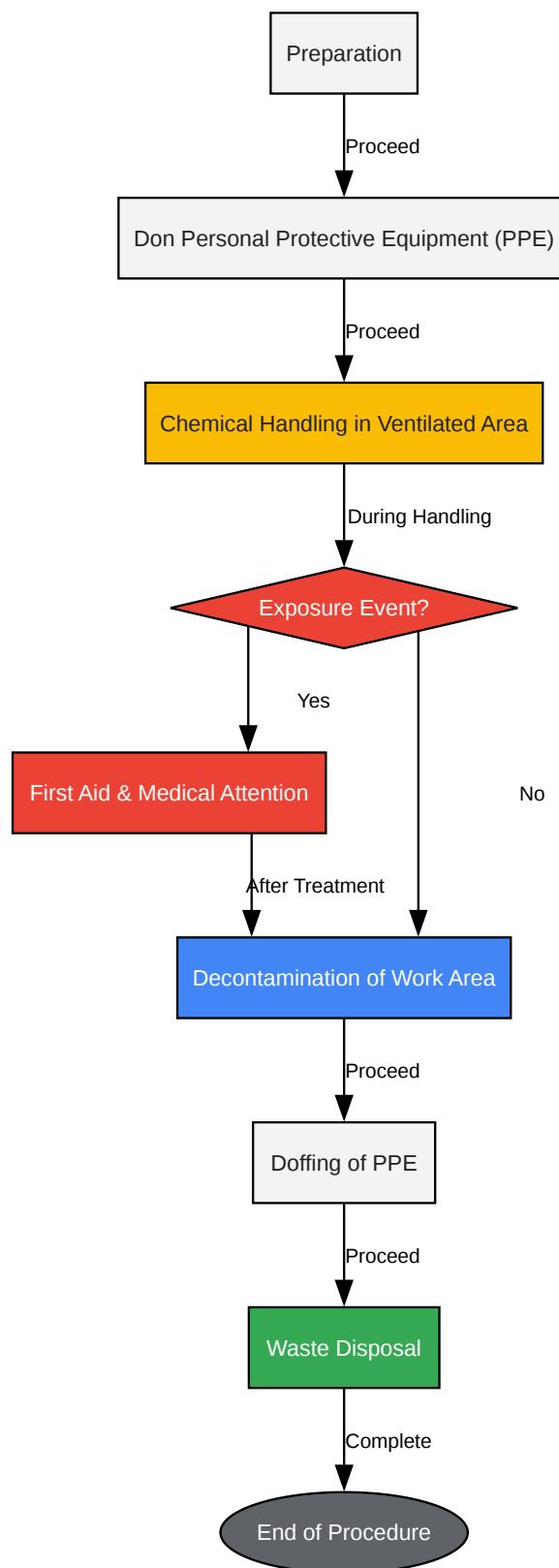
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[1]

Disposal Plan

Proper disposal of Diquafosol sodium and its containers is crucial to prevent environmental contamination.[6]

- Unused or Expired Diquafosol: For small quantities, mix the compound with an unpalatable substance like coffee grounds or cat litter, place it in a sealed container, and dispose of it in the regular trash.[6] Do not flush down the toilet or drain.[6]
- Bulk Quantities and Laboratory Waste: Dispose of in accordance with federal, state, and local regulations.[1][6] This may require disposal as chemical waste through a licensed contractor.
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as chemical waste.

Experimental Workflow for Safe Handling of Diquasofol



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Caption: Workflow for the safe handling of **Diquasofol** from preparation to disposal.

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